

PBF-509 (Taminadenant): A Technical Guide for Researchers

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Compound of Interest

Compound Name: PBF-509

Cat. No.: B1574666

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An In-depth Review of a Potent A₂A Receptor Antagonist for Research Applications

This technical guide provides a comprehensive overview of **PBF-509** (Taminadenant), a potent and selective antagonist of the adenosine A₂A receptor (A₂AR). Taminadenant is a valuable research tool for scientists and drug development professionals investigating the role of the A₂AR in various physiological and pathological processes, including neurodegenerative diseases and cancer immunotherapy. This document details its mechanism of action, provides sources for procurement, summarizes key quantitative data, and outlines detailed experimental protocols.

Suppliers of PBF-509 (Taminadenant) for Research

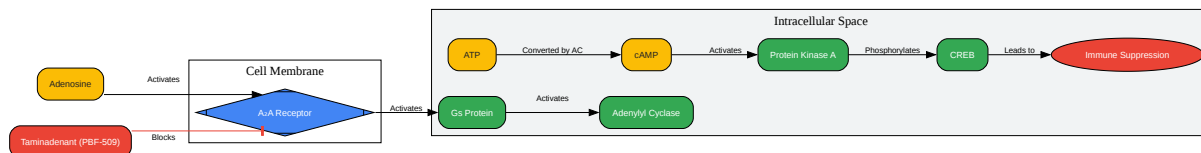
PBF-509, also known as NIR178, is available from several chemical suppliers for research purposes. The following table lists some of the known vendors. Researchers should verify the purity and quality of the compound from their chosen supplier.

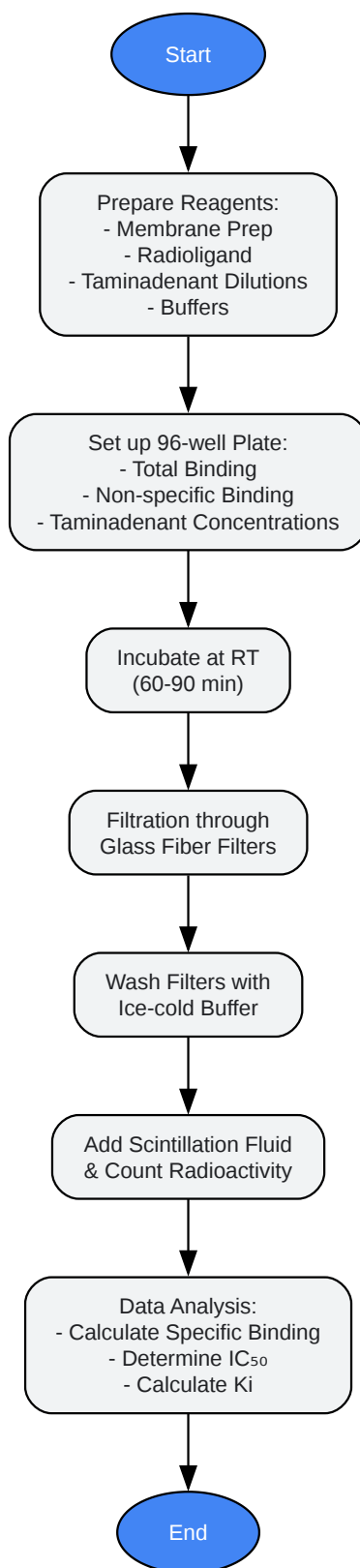
Supplier	Website	Notes
MedchemExpress	--INVALID-LINK--	Provides detailed product information and cites relevant research papers.
Axon Medchem	--INVALID-LINK--	Offers PBF-509 and other related adenosine receptor ligands.
BioChemPartner	--INVALID-LINK--	Lists Taminadenant and provides contact information for inquiries.
Chemietek	--INVALID-LINK--	Describes PBF-509 as an oral immunotherapy agent and a potential pro-dopaminergic drug.
Selleck Chemicals	--INVALID-LINK--	Provides information on solubility and in vivo formulation.

Mechanism of Action and Signaling Pathway

Taminadenant is a non-xanthine, orally active, and selective antagonist of the adenosine A₂A receptor.[1][2] The A₂A receptor is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand adenosine, stimulates adenylyl cyclase to increase intracellular cyclic adenosine monophosphate (cAMP) levels.[3] In the context of the tumor microenvironment, high levels of adenosine act as an immunosuppressive signal by engaging A₂A receptors on immune cells, such as T lymphocytes.[4][5] This leads to a dampening of the anti-tumor immune response.

PBF-509 competitively binds to the A₂A receptor, blocking the binding of adenosine and thereby inhibiting the downstream signaling cascade.[5][6] This blockade of A₂A receptor signaling can restore the activity of tumor-infiltrating lymphocytes and enhance the anti-tumor immune response. In the central nervous system, particularly in models of Parkinson's disease, antagonism of the A₂A receptor by **PBF-509** can reverse motor impairments.[1]





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